

An In-depth Technical Guide to Phytomonic Acid: Structure, Properties, and Biological Significance

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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Abstract

Phytomonic acid, also known as lactobacillic acid, is a fascinating long-chain fatty acid characterized by the presence of a cyclopropane ring within its aliphatic chain. This unique structural feature imparts distinct chemical and physical properties that influence its biological roles, particularly in the modulation of cell membrane fluidity and in conferring resistance to cellular stressors. This technical guide provides a comprehensive overview of the structure, chemical properties, biosynthetic origins, and biological activities of **phytomonic acid**, with a focus on its interaction with the tumor necrosis factor-alpha (TNF- α) signaling pathway. Detailed experimental protocols for its extraction, purification, and analysis are also presented to facilitate further research and development.

Chemical Structure and Properties

Phytomonic acid is systematically known as 10-(2-hexylcyclopropyl)decanoic acid. It is a saturated fatty acid with the molecular formula C₁₉H₃₆O₂. The presence of the cyclopropane ring introduces a degree of rigidity and alters the typical packing of fatty acid chains in lipid bilayers.

Structure



The chemical structure of **phytomonic acid** is characterized by an octadecanoic acid backbone with a methylene bridge between carbons 11 and 12, forming a cyclopropane ring. The IUPAC name is 10-(2-hexylcyclopropyl)decanoic acid.[1]

Physicochemical Properties

Phytomonic acid is a solid at room temperature and is soluble in various organic solvents.[2] The cyclopropane ring, while formally a saturated feature, imparts some properties reminiscent of a double bond, influencing the molecule's shape and intermolecular interactions.[2]

Table 1: Physicochemical Properties of Phytomonic Acid

Property	Value	Reference
Molecular Formula	C19H36O2	[1][2][3]
Molecular Weight	296.5 g/mol	[1][2][3]
IUPAC Name	10-(2- hexylcyclopropyl)decanoic acid	[1]
Synonyms	Lactobacillic Acid, FA 19:1	[2][3]
CAS Number	503-06-0	[2][3]
Physical Form	Solid	[2]
Melting Point	27.8-28.8 °C	[4]
Solubility	DMF: 20 mg/ml, DMSO: 20 mg/ml, Ethanol: 35 mg/ml	[2]

Spectroscopic Data

The structural elucidation of **phytomonic acid** is confirmed through various spectroscopic techniques.

 Mass Spectrometry (MS): GC-MS analysis reveals a molecular ion peak consistent with its molecular weight. The fragmentation pattern provides information about the aliphatic chain

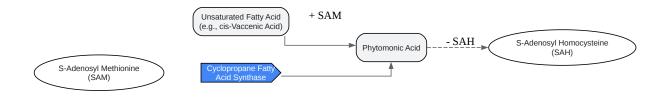


and the cyclopropane ring. A precursor ion with m/z of 297.2788 ([M+H]+) is observed in MS-MS analysis.[1]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum shows characteristic signals for the aliphatic chain protons. The protons on the cyclopropane ring appear at unusually high field (low ppm values) due to the ring strain and anisotropic effects.
 - ¹³C NMR: The carbon NMR spectrum displays distinct signals for the carboxyl carbon, the aliphatic chain carbons, and the unique upfield signals for the carbons of the cyclopropane ring.
- Infrared (IR) Spectroscopy: The IR spectrum exhibits a strong absorption band corresponding to the carbonyl (C=O) stretching of the carboxylic acid group (around 1700 cm⁻¹). The C-H stretching vibrations of the aliphatic chain and the cyclopropane ring are also prominent.

Biosynthesis

The biosynthesis of **phytomonic acid** is understood to proceed from unsaturated fatty acid precursors. In bacteria, the cyclopropane ring is formed by the addition of a methyl group from S-adenosyl methionine (SAM) across the double bond of an unsaturated fatty acyl phospholipid, a reaction catalyzed by cyclopropane fatty acid synthase.



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Caption: Biosynthesis of Phytomonic Acid.

Biological Significance and Signaling Pathways



Phytomonic acid is a significant component of the cell membranes of certain bacteria, such as Lactobacillus species, and has also been identified in some plants.[2][5] Its primary role is in the regulation of membrane fluidity, providing stability against environmental stresses.

Modulation of Membrane Fluidity

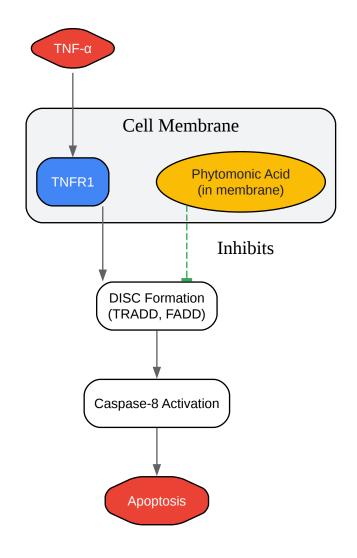
The bent conformation imposed by the cyclopropane ring disrupts the ordered packing of fatty acid chains in the phospholipid bilayer. This increases membrane fluidity, which is crucial for maintaining cellular function under various environmental conditions, such as changes in temperature or exposure to toxic substances.

Resistance to TNF-α Mediated Cell Death

A notable biological activity of **phytomonic acid** is its ability to confer resistance to tumor necrosis factor-alpha (TNF- α) induced cell death.[6][7] TNF- α is a pro-inflammatory cytokine that can initiate a signaling cascade leading to apoptosis (programmed cell death).

The binding of TNF- α to its receptor (TNFR1) triggers the recruitment of adaptor proteins, such as TRADD and FADD, which in turn activate a cascade of caspases, the executive enzymes of apoptosis. It is hypothesized that **phytomonic acid**, by altering membrane properties, may interfere with the formation or stability of the death-inducing signaling complex (DISC) at the cell membrane, thereby inhibiting the downstream apoptotic signaling.





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Caption: Inhibition of TNF- α Signaling by **Phytomonic Acid**.

Experimental Protocols Extraction and Purification of Phytomonic Acid from Bacterial Cultures

This protocol outlines a general procedure for the extraction and purification of **phytomonic** acid from bacterial cells.

 Cell Culture and Harvesting: Grow the bacterial strain of interest (e.g., Lactobacillus) in an appropriate liquid medium to the late logarithmic or early stationary phase. Harvest the cells by centrifugation.

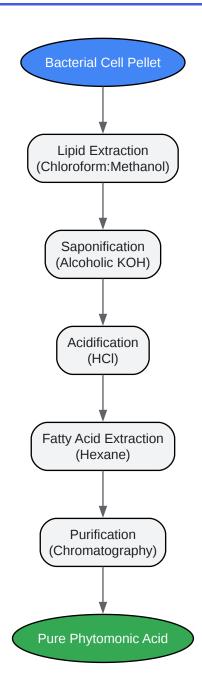
Foundational & Exploratory





- Lipid Extraction: Resuspend the cell pellet in a solvent mixture, typically chloroform:methanol (2:1, v/v), to extract the total lipids. This is a modification of the Bligh-Dyer method.
- Saponification: The extracted lipids are then saponified by refluxing with an alcoholic solution
 of a strong base (e.g., KOH in ethanol) to hydrolyze the ester linkages and release the free
 fatty acids.
- Acidification and Fatty Acid Extraction: After saponification, the solution is acidified (e.g., with HCl) to protonate the fatty acid salts. The free fatty acids are then extracted into an organic solvent such as hexane or diethyl ether.
- Purification: The crude fatty acid extract can be purified by chromatographic techniques.
 - Thin-Layer Chromatography (TLC): Preparative TLC can be used for small-scale purification.
 - Column Chromatography: For larger quantities, silica gel column chromatography is effective, eluting with a gradient of solvents (e.g., hexane with increasing proportions of ethyl acetate).
 - High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC can be used for high-purity isolation.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Phytomonic Acid: Structure, Properties, and Biological Significance]. BenchChem, [2025]. [Online PDF].
 Available at: [https://www.benchchem.com/product/b120169#phytomonic-acid-structure-and-chemical-properties]

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